

# FHT-2344 solubility and stability in experimental buffers

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## Compound of Interest

Compound Name: FHT-2344

Cat. No.: B12380974

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## Technical Support Center: FHT-2344

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **FHT-2344** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **FHT-2344**?

**FHT-2344** is a potent and selective allosteric and ATP-competitive inhibitor of the SMARCA2/SMARCA4 ATPases (also known as BRM/BRG1) of the BAF chromatin remodeling complex.<sup>[1][2]</sup> It has been used in research to investigate the role of these ATPases in cancer biology. **FHT-2344** has demonstrated the ability to reduce tumor growth in in vivo models.<sup>[3][4]</sup>

Q2: What is the primary solvent for dissolving **FHT-2344**?

Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **FHT-2344**.

Q3: What is the recommended concentration for **FHT-2344** stock solutions?

It is recommended to prepare stock solutions in the range of 10-20 mM in DMSO.<sup>[3]</sup>

Q4: How should I store **FHT-2344** and its stock solutions?

**FHT-2344** powder and DMSO stock solutions should be stored at -20°C.[1][5][6] The compound is stable for at least four years when stored as a solid at -20°C.[5] To maintain the integrity of the compound, it is advisable to make aliquots of the stock solution to avoid multiple freeze-thaw cycles.[3] It is recommended to use DMSO stocks that have been stored for beyond 3-6 months or have undergone more than two freeze/thaw cycles only after re-testing for activity.[6]

Q5: What is the solubility of **FHT-2344** in common aqueous buffers like PBS or cell culture media?

Currently, there is limited publicly available data on the solubility and stability of **FHT-2344** in common experimental aqueous buffers such as PBS, TRIS, or cell culture media. The provided datasheets primarily focus on its solubility in DMSO. Researchers should perform their own solubility and stability tests in their specific buffers of interest before proceeding with experiments.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution into aqueous buffer.	The solubility of FHT-2344 in the aqueous buffer is lower than the final desired concentration.	- Perform a pilot solubility test to determine the maximum soluble concentration in your specific buffer. - Try lowering the final concentration of FHT-2344. - Consider if a small percentage of DMSO can be tolerated in your experiment to aid solubility. Always include a vehicle control with the same final DMSO concentration.
Inconsistent experimental results.	The compound may have degraded due to improper storage or multiple freeze-thaw cycles of the stock solution. The compound may not be stable in the experimental buffer over the duration of the experiment.	- Prepare fresh stock solutions from the solid compound. - Aliquot stock solutions to minimize freeze-thaw cycles. [3] - Perform a stability study to assess the degradation of FHT-2344 in your experimental buffer at the relevant temperature and time points.
Difficulty dissolving FHT-2344 in DMSO.	The compound may require assistance to fully dissolve.	Use gentle heating, sonication, or vortexing to aid dissolution in DMSO.[3]

## Data Summary

### Chemical and Physical Properties of **FHT-2344**

Property	Value	Reference
Molecular Formula	C <sub>23</sub> H <sub>24</sub> N <sub>6</sub> O <sub>5</sub> S <sub>2</sub>	[1]
Molecular Weight	528.6 g/mol	[1][5]
CAS Number	2468058-90-2	[1]
Purity	≥95% or ≥98%	[1][5]

#### Solubility Data for **FHT-2344**

Solvent	Maximum Concentration	Reference
DMSO	50 mM (26.43 mg/mL)	[1][2]
DMSO	Sparingly soluble: 1-10 mg/mL	[5]
DMSO (for stock solutions)	10-20 mM	[3]

#### Stability and Storage of **FHT-2344**

Condition	Stability	Reference
Solid at -20°C	≥ 4 years	[5]
DMSO Stock at -20°C	Test activity after 3-6 months or >2 freeze/thaw cycles	[6]

## Experimental Protocols

### Protocol 1: Preparation of **FHT-2344** Stock Solution

- Objective: To prepare a 10 mM stock solution of **FHT-2344** in DMSO.
- Materials:
  - **FHT-2344** solid powder
  - Anhydrous DMSO

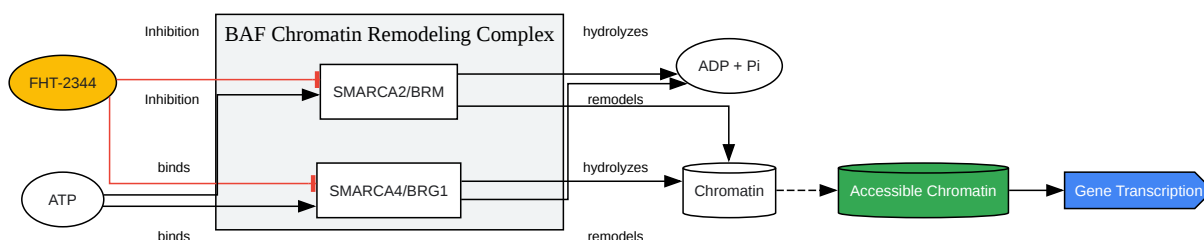
- Sterile microcentrifuge tubes
- Procedure:
  1. Allow the **FHT-2344** vial to equilibrate to room temperature before opening.
  2. Weigh the required amount of **FHT-2344** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM stock solution, weigh out 5.286 mg of **FHT-2344** (Molecular Weight = 528.6 g/mol ).
  3. Add the calculated volume of DMSO to the tube.
  4. Vortex the solution until the solid is completely dissolved. Gentle heating or sonication can be used to aid dissolution if necessary.[\[3\]](#)
  5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
  6. Store the aliquots at -20°C.

#### Protocol 2: Pilot Aqueous Buffer Solubility Assessment

- Objective: To determine the approximate solubility of **FHT-2344** in a specific aqueous experimental buffer.
- Materials:
  - 10 mM **FHT-2344** in DMSO stock solution
  - Experimental aqueous buffer (e.g., PBS, TRIS, cell culture medium)
  - Sterile microcentrifuge tubes
- Procedure:
  1. Prepare a series of dilutions of the **FHT-2344** DMSO stock solution into the aqueous buffer. For example, prepare final concentrations ranging from 1 µM to 100 µM.

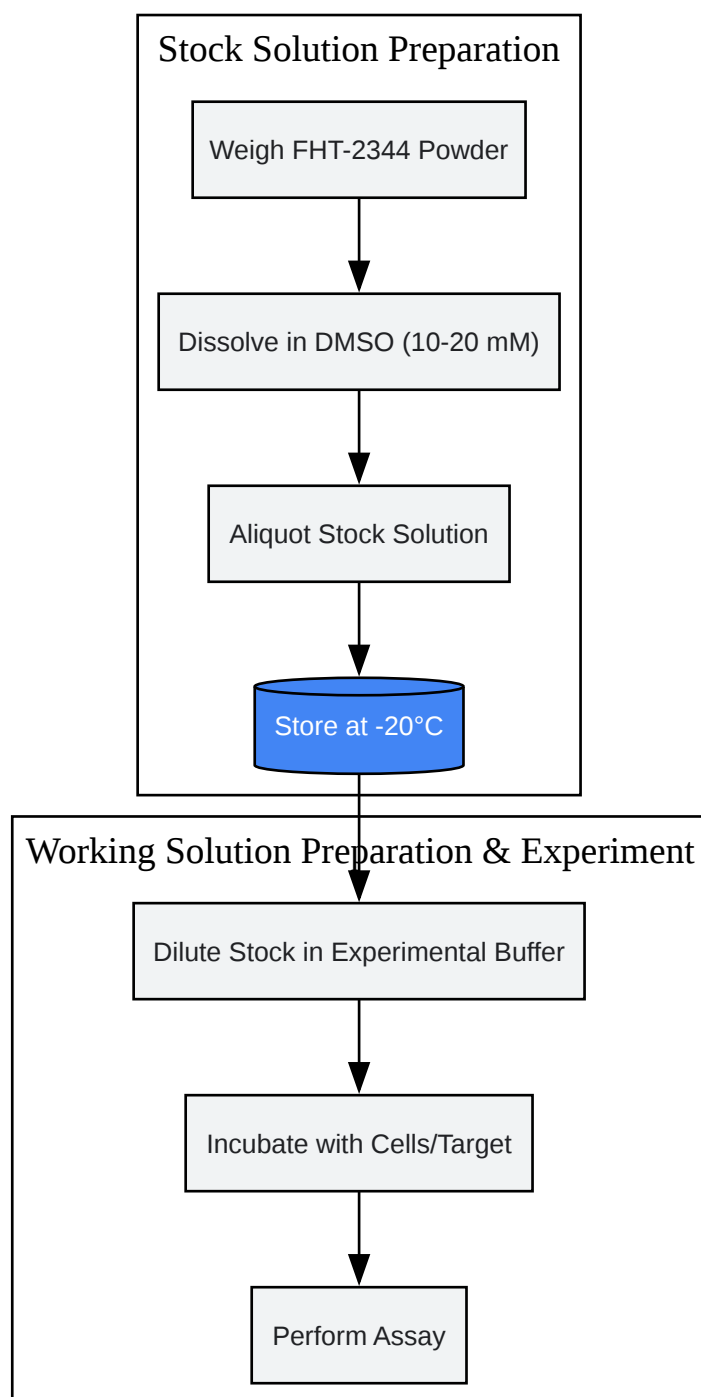
2. Ensure the final concentration of DMSO is kept constant across all dilutions and is at a level tolerated by your experimental system (typically  $\leq 0.5\%$ ).
3. Include a vehicle control containing the same final concentration of DMSO.
4. Incubate the solutions at the temperature of your intended experiment (e.g., 37°C) for a set period (e.g., 2 hours).
5. Visually inspect for any signs of precipitation.
6. For a more quantitative assessment, centrifuge the samples and measure the concentration of **FHT-2344** in the supernatant using a suitable analytical method like HPLC or LC-MS.
7. The highest concentration that does not show precipitation is the approximate solubility in that buffer under the tested conditions.

## Visualizations



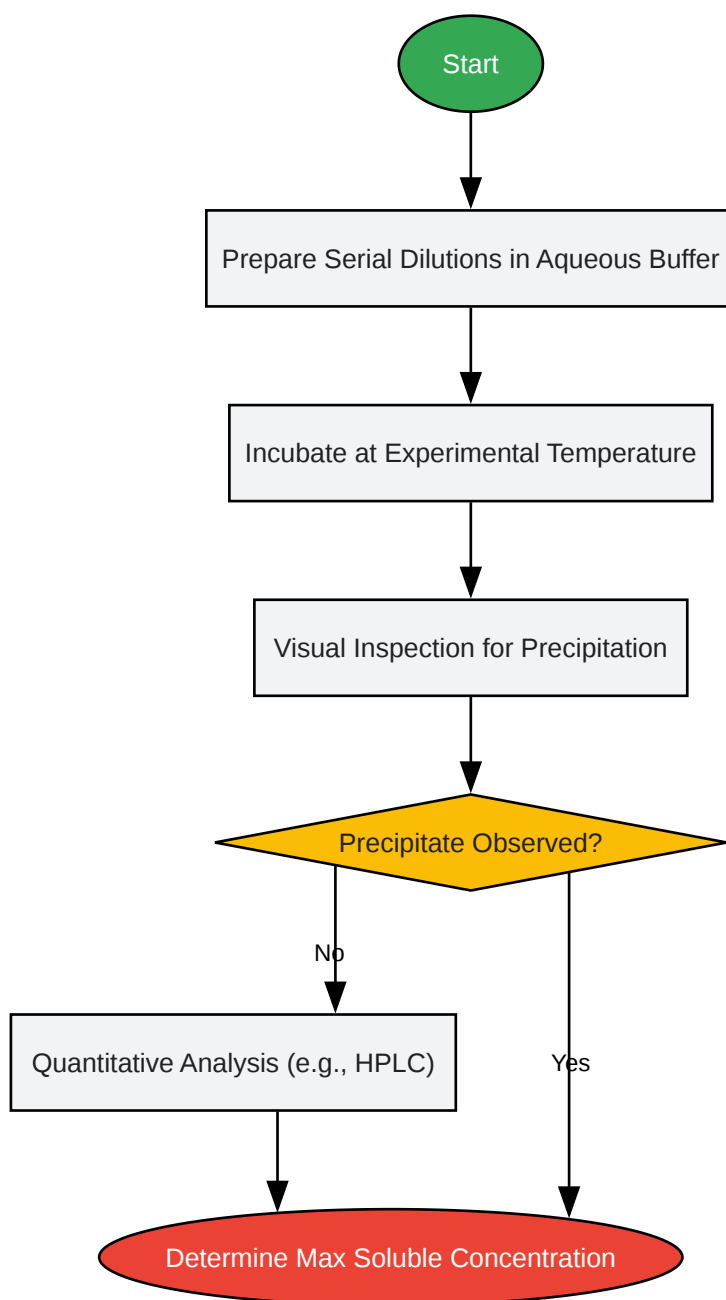
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Caption: Mechanism of action of **FHT-2344**.



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Caption: General experimental workflow for using **FHT-2344**.



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Caption: Workflow for assessing **FHT-2344** solubility.

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